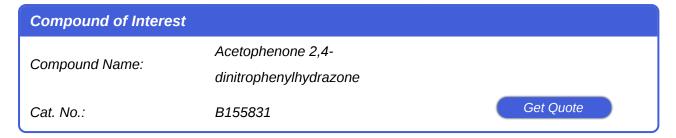


Application Notes and Protocols: Recrystallization of Acetophenone 2,4-Dinitrophenylhydrazone using Ethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetophenone 2,4-dinitrophenylhydrazone is a common derivative used for the identification and characterization of acetophenone. The synthesis of this hydrazone often results in a crude product containing impurities. Recrystallization is a fundamental purification technique employed to obtain highly pure crystalline solids. This document provides a detailed protocol for the recrystallization of acetophenone 2,4-dinitrophenylhydrazone using ethanol as the solvent. Ethanol is a frequently used solvent for the recrystallization of this compound due to the solute's favorable solubility profile at different temperatures.[1]

Data Presentation

The physical and chemical properties of **acetophenone 2,4-dinitrophenylhydrazone** are summarized in the table below. Accurate determination of the melting point of the recrystallized product is a key indicator of its purity. A sharp melting point range consistent with the literature value suggests a high degree of purity.[1]



Property	Value	Reference
Molecular Formula	C14H12N4O4	
Molecular Weight	300.27 g/mol	[1]
Appearance	Yellow to orange-red crystalline solid	
Melting Point	237 - 239 °C	[2]
CAS Number	1677-87-8	

Experimental Protocol

This protocol outlines the procedure for the recrystallization of crude **acetophenone 2,4-dinitrophenylhydrazone** using 95% ethanol. The principle of this technique relies on the higher solubility of the compound in hot ethanol and its lower solubility upon cooling, which facilitates the formation of pure crystals while impurities remain dissolved in the solvent.

Materials and Equipment:

- Crude acetophenone 2,4-dinitrophenylhydrazone
- 95% Ethanol
- Erlenmeyer flasks (two sizes)
- Hot plate with magnetic stirring capability
- · Magnetic stir bar
- Buchner funnel and filter flask
- Filter paper
- Glass rod
- Spatula



- Ice bath
- Drying oven or vacuum desiccator

Procedure:

- Dissolution:
 - Place the crude acetophenone 2,4-dinitrophenylhydrazone (e.g., 1.0 g) into an Erlenmeyer flask.
 - Add a magnetic stir bar to the flask.
 - o In a separate beaker, heat a volume of 95% ethanol (e.g., 50 mL) on a hot plate.
 - Add the hot ethanol portion-wise to the Erlenmeyer flask containing the crude solid while stirring and gently heating on the hot plate.
 - Continue adding the hot ethanol until the solid completely dissolves. It is crucial to use the minimum amount of hot solvent necessary to achieve complete dissolution to maximize the yield of the recrystallized product.
- Hot Filtration (Optional):
 - If any insoluble impurities are observed in the hot solution, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a funnel (preferably a stemless funnel) on the hot plate.
 - Place a fluted filter paper in the funnel.
 - Pour the hot solution through the fluted filter paper into the preheated flask. This step should be performed quickly to prevent premature crystallization in the funnel.
- Crystallization:
 - Remove the flask containing the clear, hot solution from the hot plate and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.



- Once the flask has reached room temperature, place it in an ice bath for at least 15-20 minutes to maximize the precipitation of the purified crystals.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly over the holes.
 - Wet the filter paper with a small amount of cold 95% ethanol.
 - Turn on the vacuum source connected to the filter flask.
 - Swirl the flask containing the crystals to create a slurry and pour it into the Buchner funnel.
 - Use a small amount of the cold filtrate to rinse the Erlenmeyer flask and transfer any remaining crystals to the funnel.
 - Wash the crystals in the funnel with a small volume of ice-cold 95% ethanol to remove any soluble impurities adhering to the crystal surface.[1]

• Drying:

- Allow the crystals to air-dry on the filter paper in the Buchner funnel for a few minutes by drawing air through them.
- Transfer the purified crystals from the filter paper to a pre-weighed watch glass.
- Dry the crystals in a drying oven at a temperature well below the melting point (e.g., 60-80
 °C) or in a vacuum desiccator until a constant weight is achieved.

Characterization:

- Determine the melting point of the dried, recrystallized product. A sharp melting point range close to the literature value indicates high purity.
- Calculate the percent yield of the recrystallized product.

Workflow Diagram



The following diagram illustrates the key steps in the recrystallization process of acetophenone 2,4-dinitrophenylhydrazone.



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Caption: Workflow of the recrystallization of acetophenone 2,4-dinitrophenylhydrazone.

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